

# Enhancing the efficacy of Menthyl anthranilate as a bird repellent through formulation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Menthyl anthranilate

Cat. No.: B129310

[Get Quote](#)

## Technical Support Center: Enhancing Menthyl Anthranilate Bird Repellent Efficacy

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working to enhance the efficacy of **Menthyl Anthranilate** (MA) as a bird repellent through formulation.

### Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **Menthyl Anthranilate** as a bird repellent?

**Menthyl Anthranilate** (MA) functions as a chemosensory irritant to birds.<sup>[1]</sup> It acts on the trigeminal nerve, causing a temporary and non-toxic physiological response that birds find unpleasant.<sup>[2]</sup> This leads to an avoidance reaction to the taste and smell of the compound, even at low concentrations.<sup>[3][4]</sup> The repellent effect is primarily through this irritation and does not require ingestion to be effective.<sup>[1]</sup>

Q2: Is **Menthyl Anthranilate** safe for birds, humans, and the environment?

Yes. MA is a naturally occurring compound found in plants like grapes and has a long history of use as a flavor and fragrance additive in food and cosmetics.<sup>[1]</sup> It is designated as "Generally Recognized as Safe" (GRAS) by the US Food and Drug Administration (FDA).<sup>[1]</sup> Studies have shown that MA is humane, non-toxic, and readily biodegrades in the environment.<sup>[5]</sup>

Q3: What are the main challenges associated with the use of **Menthyl Anthranilate** as a bird repellent?

The primary challenges include:

- Photodegradation: MA can degrade when exposed to sunlight (UV radiation), reducing its persistence and efficacy.[\[5\]](#)
- Volatility: MA is volatile, meaning it can evaporate quickly, leading to a shorter effective period.
- Phytotoxicity: At higher concentrations or in certain formulations, MA can cause damage to plant tissues, such as leaf burn.[\[6\]](#)[\[7\]](#)
- Rainfastness: Water-based formulations can be washed off by rain, requiring reapplication.[\[8\]](#)
- Variable Efficacy: The effectiveness of MA can vary depending on the bird species, crop type, and environmental conditions.[\[9\]](#)

Q4: How can formulation enhance the efficacy of **Menthyl Anthranilate**?

Formulation strategies can address the challenges mentioned above by:

- Improving Stability: Incorporating adjuvants like UV absorbers and antioxidants can protect MA from photodegradation.[\[10\]](#)
- Reducing Volatility: The use of sticking agents or encapsulation techniques can slow the release of MA, extending its effective duration.[\[11\]](#)[\[12\]](#)
- Minimizing Phytotoxicity: Specific formulations, such as those using potassium salts of fatty acids as emulsifiers or starch encapsulation, can reduce plant damage.[\[6\]](#)[\[13\]](#)
- Enhancing Rainfastness: Adding sticking agents to the formulation can improve its resistance to being washed off by rain.
- Creating Slow-Release Formulations: Microencapsulation or formulating MA into a slow-release matrix can provide longer-lasting repellency and reduce the need for frequent

reapplication.[3][11]

## Troubleshooting Guides

**Issue 1: The Menthyl Anthranilate formulation shows low efficacy in field trials.**

Possible Cause	Troubleshooting Steps
Rapid Degradation	<ol style="list-style-type: none"><li>1. Assess Photodegradation: Conduct a photostability study by exposing the formulation to a UV light source and measuring the concentration of MA over time using HPLC.<a href="#">[10]</a></li><li>2. Incorporate UV Protectants: Add UV absorbers such as octocrylene or ethylhexyl methoxycinnamate to the formulation.<a href="#">[10]</a></li><li>3. Add Antioxidants: Include antioxidants like Vitamin E or BHT to prevent oxidative degradation.<a href="#">[10]</a></li></ol>
High Volatility	<ol style="list-style-type: none"><li>1. Evaluate Persistence: Measure the concentration of MA on the treated surface over time in a controlled environment to determine the rate of evaporation.</li><li>2. Use a Sticking Agent: Incorporate a sticker or adjuvant that reduces vapor pressure.</li><li>3. Consider Encapsulation: Formulate the MA into a microencapsulated or slow-release matrix.<a href="#">[12]</a></li></ol>
Insufficient Concentration	<ol style="list-style-type: none"><li>1. Review Application Rate: Ensure the concentration of MA applied to the target area is within the effective range for the target bird species.<a href="#">[14]</a></li><li>2. Conduct Dose-Response Study: Perform pen or field trials with varying concentrations of your formulation to determine the optimal application rate.</li></ol>
Bird Species Insensitivity	<ol style="list-style-type: none"><li>1. Identify Target Species: Confirm the bird species causing the damage.</li><li>2. Review Literature: Research the known sensitivity of the target species to MA. Efficacy can vary between species.<a href="#">[9]</a></li></ol>
Environmental Factors	<ol style="list-style-type: none"><li>1. Assess Weather Conditions: Heavy rainfall can wash off the formulation.<a href="#">[8]</a> Consider reapplication after significant precipitation.</li><li>2. Alternative Food Sources: The presence of</li></ol>

highly attractive alternative food sources can reduce the effectiveness of the repellent.

## Issue 2: The Menthyl Anthranilate formulation is causing damage to the treated crops (phytotoxicity).

Possible Cause	Troubleshooting Steps
High Concentration of Active Ingredient	<ol style="list-style-type: none"><li>1. Reduce Concentration: Test lower concentrations of MA in your formulation to find a non-phytotoxic yet effective level.<a href="#">[6]</a></li><li>2. Optimize Application: Ensure even distribution of the spray to avoid localized high concentrations.</li></ol>
Formulation Adjuvants	<ol style="list-style-type: none"><li>1. Review Inert Ingredients: Some emulsifiers or solvents can be phytotoxic.<a href="#">[15]</a></li><li>2. Test Alternative Adjuvants: Experiment with different, plant-safe adjuvants. Formulations with potassium salts of fatty acids have been shown to reduce phytotoxicity.<a href="#">[16]</a></li></ol>
Crop Sensitivity	<ol style="list-style-type: none"><li>1. Conduct Spot Tests: Before large-scale application, test the formulation on a small area of the target crop to assess for any adverse effects.<a href="#">[15]</a></li><li>2. Consider Encapsulated Formulations: Starch-encapsulated MA formulations have been shown to be non-phytotoxic.<a href="#">[7]</a><a href="#">[13]</a></li></ol>

## Quantitative Data Summary

Table 1: Efficacy of **Menthyl Anthranilate** Formulations Against Various Bird Species

Bird Species	Crop/Application	MA Formulation	Concentration	Efficacy (Reduction in Damage/Activity)
Mallards (Anas platyrhynchos)	Water Pools	ReJeX-iT®	0.06-0.32% a.i.	>95% reduction in pool entries and bill contacts. <a href="#">[17]</a>
Ring-billed Gulls (Larus delawarensis)	Water Pools	ReJeX-iT®	0.06-0.32% a.i.	>99% reduction in activity levels. <a href="#">[17]</a>
European Starlings (Sturnus vulgaris)	Fruit Crops	Not specified	Not specified	Showed avoidance in some studies, but efficacy can be variable. <a href="#">[7]</a> <a href="#">[9]</a>
Cedar Waxwings (Bombycilla cedrorum)	Blueberries	Aqueous & Starch-encapsulated	16 lb/ac	No significant protection observed in one study. <a href="#">[7]</a>
Various Frugivorous Birds	Cherries	MA with lipid molecular binding compound	Not specified	43% to 98% reduction in damage. <a href="#">[5]</a>
Various Frugivorous Birds	Blueberries	MA with lipid molecular binding compound	Not specified	65% to 99% reduction in damage. <a href="#">[5]</a>
Various Frugivorous Birds	Grapes	MA with lipid molecular binding compound	Not specified	58% to 88% reduction in damage. <a href="#">[5]</a>

Table 2: Phytotoxicity of **Menthyl Anthranilate** Formulations

Crop	MA Formulation	Application Rate	Phytotoxicity Observed
Cherry	Various commercial formulations	Not specified	Radical differences in desiccation of leaves between formulations. [15]
Blueberry	Aqueous suspension	> 9 kg/ha	Foliar burn observed. [7]
Blueberry	Starch-encapsulated	9 kg/ha	Non-phytotoxic.[7]
Sweet Cherry	Starch-encapsulated (Goose Chase/Fruit Shield)	1% concentration	No chlorotic or necrotic lesions observed.[6]

## Experimental Protocols

### Protocol 1: Preparation of a Stabilized Menthyl Anthranilate Emulsion

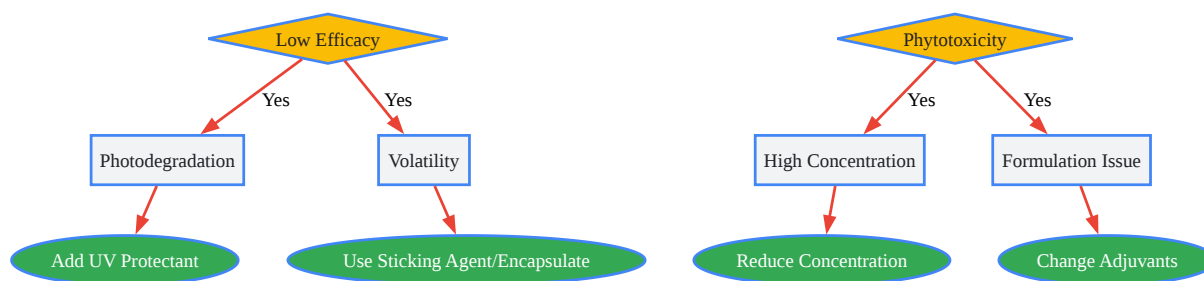
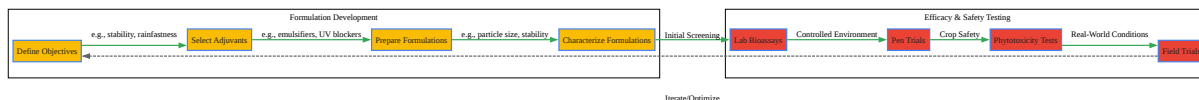
- **Emulsifier Preparation:** In a suitable vessel, dissolve potassium salts of fatty acids (e.g., potassium oleate) in water to create a solution.
- **Oil Phase Preparation:** In a separate vessel, mix **Menthyl Anthranilate** with a UV absorber (e.g., octocrylene) and an antioxidant (e.g., tocopherol).
- **Emulsification:** Slowly add the oil phase to the aqueous emulsifier solution while homogenizing at high speed until a stable, milky-white emulsion is formed.
- **Quality Control:** Analyze the emulsion for particle size distribution and stability over time at various temperatures.

### Protocol 2: Evaluation of Repellent Efficacy in a Pen Trial

- **Acclimatization:** House the target bird species (e.g., starlings) in individual cages or a flight pen and allow them to acclimate for a set period.
- **Baseline Feeding:** Provide a standard diet and measure the daily food consumption for each bird to establish a baseline.
- **Treatment Application:** Prepare two sets of feed: one treated with the MA formulation at a specific concentration and an untreated control. The MA formulation should be thoroughly mixed with the feed.
- **Choice Test:** Present each bird with both the treated and untreated feed in separate, identical feeders.
- **Data Collection:** Measure the amount of food consumed from each feeder over a defined period (e.g., 24 hours).
- **Analysis:** Calculate the repellency index as the percentage reduction in consumption of the treated feed compared to the untreated feed.
- **No-Choice Test (Optional):** After the choice test, provide only the treated feed and measure consumption to assess the strength of the repellent effect.

## Visualizations





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [birdbuffer.com](http://birdbuffer.com) [birdbuffer.com]
- 2. [birdbuffer.com](http://birdbuffer.com) [birdbuffer.com]
- 3. [pestmanglobal.com](http://pestmanglobal.com) [pestmanglobal.com]
- 4. [pestmanglobal.com](http://pestmanglobal.com) [pestmanglobal.com]

- 5. digitalcommons.unl.edu [digitalcommons.unl.edu]
- 6. The Effect of Methyl Anthranilate-Based Repellent on Chemical Composition and Selected Physiological Parameters of Sweet Cherry (*Prunus avium* L.) | MDPI [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. aviaway.com [aviaway.com]
- 9. connectsci.au [connectsci.au]
- 10. benchchem.com [benchchem.com]
- 11. pestmanglobal.com [pestmanglobal.com]
- 12. entomoljournal.com [entomoljournal.com]
- 13. researchgate.net [researchgate.net]
- 14. digitalcommons.unl.edu [digitalcommons.unl.edu]
- 15. researchgate.net [researchgate.net]
- 16. US5296226A - Bird repellent compositions - Google Patents [patents.google.com]
- 17. DigitalCommons@USU - Wildlife Damage Management Conference: Pen Tests of Methyl Anthranilate as a Bird Repellent in Water [digitalcommons.usu.edu]
- To cite this document: BenchChem. [Enhancing the efficacy of Menthyl anthranilate as a bird repellent through formulation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b129310#enhancing-the-efficacy-of-menthyl-anthranilate-as-a-bird-repellent-through-formulation]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)